Technical Application Note: Scalable Synthesis of Eprazinone Dihydrochloride

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Compound of Interest

Compound Name:	*Eprazinone di-HCl*
CAS No.:	*10402-53-6*
Cat. No.:	*B000613*

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Abstract & Scope

Eprazinone dihydrochloride is a non-narcotic antitussive and mucolytic agent characterized by its unique piperazine scaffold substituted with a 2-ethoxy-2-phenylethyl moiety.[1] Unlike centrally acting opioids, it functions via the neurokinin-1 receptor (NK1R) blockade and bronchial antispasmodic mechanisms.

This Application Note provides a rigorous, scalable protocol for the chemical synthesis of Eprazinone Dihydrochloride. It details the convergent synthesis strategy, critical process parameters (CPPs), and analytical validation required for pharmaceutical-grade development. The route utilizes a Mannich condensation as the pivotal coupling step, ensuring high atom economy and structural fidelity.

Retrosynthetic Analysis & Pathway

The synthesis is designed as a convergent process involving two key phases:

- Phase A: Construction of the N-(2-ethoxy-2-phenylethyl)piperazine intermediate.

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- Phase B: Mannich condensation of the intermediate with propiophenone and a formaldehyde source.

Reaction Pathway Diagram[3][4]

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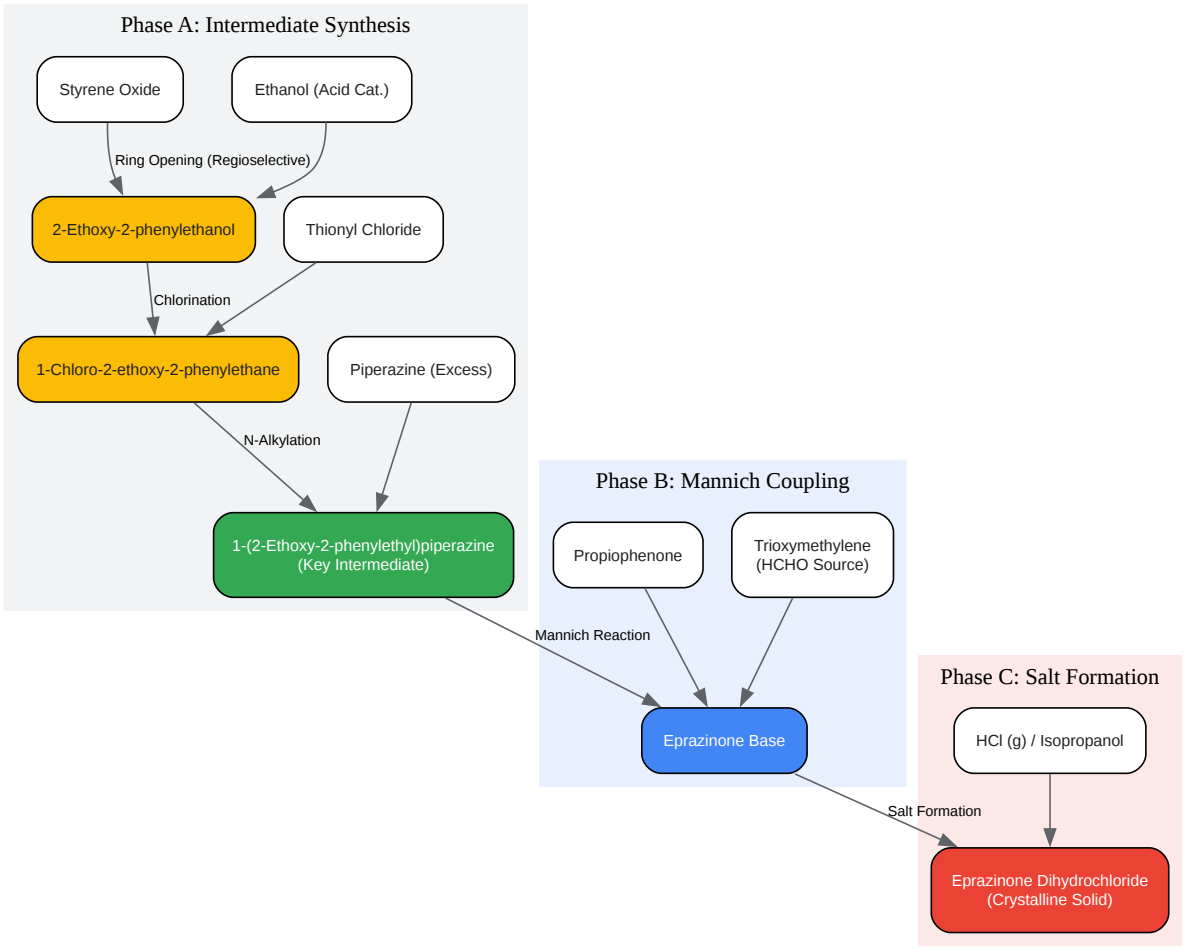

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Caption: Convergent synthesis pathway for Eprazinone 2HCl highlighting the regioselective epoxide opening and Mannich coupling.

Materials & Reagents

High-purity reagents are essential to minimize side-reaction byproducts (e.g., bis-Mannich bases).

Reagent	CAS No.[2][3][4][5][6]	Grade	Role
Propiophenone	93-55-0	>99%	Starting Ketone
Piperazine (Anhydrous)	110-85-0	>99%	Amine Scaffold
Styrene Oxide	96-09-3	>98%	Side-chain Precursor
Trioxymethylene (Trioxane)	110-88-3	98%	Formaldehyde Source
Thionyl Chloride	7719-09-7	Reagent	Chlorinating Agent
Ethanol (Absolute)	64-17-5	ACS	Solvent / Reactant
Hydrochloric Acid	7647-01-0	37% / Gas	Catalyst / Salt Former

Experimental Protocol

Phase A: Synthesis of 1-(2-ethoxy-2-phenylethyl)piperazine

This intermediate is constructed via the regioselective opening of styrene oxide followed by chlorination and amination.

Step A1: Preparation of 2-Ethoxy-2-phenylethanol

Mechanism: Acid-catalyzed ring opening of styrene oxide favors attack at the benzylic position (C1) by ethanol due to stabilization of the developing positive charge.

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- Setup: Equip a 1L 3-neck round-bottom flask (RBF) with a reflux condenser, dropping funnel, and thermometer.
- Reaction: Charge Ethanol (300 mL) and conc. H_2SO_4 (1 mL). Heat to 50°C.
- Addition: Dropwise add Styrene Oxide (120.1 g, 1.0 mol) over 60 minutes. Maintain temp < 60°C.
- Completion: Reflux for 2 hours. Monitor by TLC (Hexane:EtOAc 8:2).
- Workup: Neutralize with $NaHCO_3$, filter salts, and concentrate in vacuo. Distill the residue under reduced pressure to obtain the alcohol.
  - Target Yield: 85-90%
  - Appearance: Colorless oil.

Step A2: Chlorination to 1-Chloro-2-ethoxy-2-phenylethane

- Setup: 500 mL RBF with gas trap (SO_2/HCl evolution).
- Reaction: Dissolve product from A1 (166 g, 1.0 mol) in Chloroform (200 mL).
- Addition: Add Thionyl Chloride (130.9 g, 1.1 mol) dropwise at 0-5°C.
- Heating: Allow to warm to RT, then reflux for 3 hours.
- Workup: Evaporate solvent and excess $SOCl_2$. The crude chloride is used directly or purified by vacuum distillation.

Step A3: N-Alkylation of Piperazine

Critical Control: Use a large excess of piperazine (3-5 eq) to prevent the formation of N,N'-bis(2-ethoxy-2-phenylethyl)piperazine.

- Reaction: In a 2L flask, dissolve Anhydrous Piperazine (258 g, 3.0 mol) in Ethanol (600 mL) at reflux.
- Addition: Dropwise add 1-Chloro-2-ethoxy-2-phenylethane (184.5 g, 1.0 mol) over 2 hours.

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- Duration: Reflux for an additional 6 hours.
- Workup: Cool to RT. Filter off Piperazine Hydrochloride byproduct. Concentrate filtrate.
- Purification: Distill excess piperazine (high vacuum). The residue is the target mono-substituted piperazine.
- Salt Formation (Optional but recommended): Convert to dihydrochloride for storage/stability by treating with HCl/EtOH.
  - Intermediate: 1-(2-ethoxy-2-phenylethyl)piperazine dihydrochloride.[6]

Phase B: Mannich Condensation (The Coupling)

This step couples the ketone, aldehyde, and secondary amine.

Stoichiometry:

- Amine Salt: 0.20 mol
- Propiophenone: 0.25 mol (1.25 eq)
- Trioxymethylene: 0.25 mol (equivalent to 0.75 mol HCHO)

Protocol:

- Charging: In a 500 mL RBF, combine:
  - 1-(2-ethoxy-2-phenylethyl)piperazine dihydrochloride (61.4 g, 0.20 mol)
  - Propiophenone (33.5 g, 0.25 mol)[2][4]
  - Trioxymethylene (22.5 g, 0.25 mol) Note: Literature often cites excess; 22.5g provides sufficient formaldehyde equivalents.
  - Ethanol (120 mL)
  - Conc. HCl (0.5 mL) - Catalyst

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- Reaction: Heat the mixture to reflux (approx. 78°C).
- Monitoring: Maintain reflux for 4-5 hours. The reaction mixture will initially be heterogeneous and may clear as the Mannich base forms.
- Crystallization: Cool the mixture slowly to 0-5°C. The Eprazinone dihydrochloride should crystallize directly from the reaction matrix.
- Filtration: Filter the white crystalline solid.
- Washing: Wash the cake with cold Acetone (2 x 50 mL) to remove unreacted propiophenone.

Phase C: Purification & Salt Formation

If the direct crystallization yields impure product, or if the free base was isolated, follow this recrystallization step.

- Recrystallization: Dissolve the crude salt in hot Methanol containing 10% water.
- Polishing: Treat with activated carbon (5% w/w) for 15 mins, then filter hot through Celite.
- Crystallization: Cool to RT, then to 4°C.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Physical Properties of Product:

- Appearance: White crystalline powder.[2][4][5]
- Melting Point: 201°C (Anhydrous form) [1]; 160°C (Hydrate/Polymorph) [2].
- Solubility: Soluble in water (slight), methanol; insoluble in ether.

Analytical Validation

Trustworthiness is established through rigorous characterization.

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Test	Method	Acceptance Criteria
Identification	1H-NMR (DMSO-d6)	Consistent with structure; integration of ethoxy/phenyl protons.
Purity	HPLC (C18, MeOH/Buffer)	> 99.0% area
Chloride Content	Titration (AgNO3)	15.5% - 16.5% (Theoretical for 2HCl: 15.6%)
Loss on Drying	Gravimetric	< 0.5% (for anhydrous)

Key NMR Signals (Predicted):

- 1.1 (t, 3H, Ethoxy-CH3)
- 1.2 (d, 3H, CO-CH(CH3)-)
- 3.3-3.6 (m, Piperazine protons)
- 4.5 (dd, 1H, Ph-CH-O)
- 7.2-8.0 (m, 10H, Aromatic protons)

Troubleshooting & Safety

Critical Process Parameters (CPPs)

- Moisture Control: The Mannich reaction is reversible; however, in acidic ethanol, the equilibrium favors the product. Excessive water can hinder crystallization.
- Stoichiometry: Excess formaldehyde is required to drive the reaction, but too much can lead to polymer formation.
- Temperature: Do not exceed 85°C during workup to prevent degradation of the Mannich base (retro-Mannich).

Safety Hazards[1][5][8]

- Styrene Oxide: Potential carcinogen and skin sensitizer. Handle in a fume hood.

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- Thionyl Chloride: Releases HCl and SO_2. Corrosive.
- Eprazinone: Bioactive compound (antitussive).[3][7] Avoid inhalation of dust.

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